

Chemical Profile of 6-Aminoindolin-2-one

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Compound Focus: 6-Aminoindolin-2-one

CAS No.: 150544-04-0

Cat. No.: S667192

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6-Aminoindolin-2-one, also known as 6-aminooxindole, is an organic compound with the molecular formula **C₈H₈N₂O** and a molecular weight of **148.16 g/mol** [1] [2]. It serves as a versatile synthon and key intermediate in medicinal chemistry. Recent research highlights a broader interest in indolin-2-one derivatives, which demonstrate promising anti-inflammatory activities by targeting the GSK3 β /NLRP3 pathway [3].

Table 1: Estimated Physicochemical Properties of 6-Aminoindolin-2-one [2]

Property	Estimated Value	Source / Model
Melting Point	137.96 °C	EPI Suite
Boiling Point	302.31 °C, 361.8 °C	EPA T.E.S.T., EPI Suite
Density	1.23 g/cm ³	EPA T.E.S.T.
Water Solubility	2629.32 mg/L, 9396.5 mg/L	EPA T.E.S.T., EPI Suite
Flash Point	166.53 °C	EPA T.E.S.T.

Synthetic Protocol from a Patent

The following procedure is adapted from a 2005 patent (US2005/256125 A1) for the synthesis of 6-aminoindolones from 2,4-dinitrophenylacetic acid [1].

Objective

To synthesize **6-Aminoindolin-2-one** from 2,4-dinitrophenylacetic acid via a one-pot hydrogenation and cyclization sequence.

Materials

- **Starting Material:** 2,4-Dinitrophenylacetic acid (10 g, 44 mmol)
- **Solvent:** Ethanol (200 mL)
- **Catalyst:** 10% Palladium on Carbon (Pd/C, 400 mg)
- **Additive:** p-Toluenesulfonic acid (p-TsOH, 150 mg)
- **Equipment:** Hydrogenation apparatus (capable of maintaining 45 psi H₂), round bottom flask, heating mantle, diatomaceous earth

Step-by-Step Procedure

- **Dissolution:** Charge a hydrogenation vessel with 2,4-dinitrophenylacetic acid (10 g, 44 mmol) and ethanol (200 mL). Purge the system with nitrogen to create an inert atmosphere.
- **Catalyst Addition:** Add the 10% Pd/C catalyst (400 mg) to the solution.
- **Hydrogenation:** Subject the mixture to hydrogenation at 45 psi hydrogen pressure for 2 hours. Monitor for reaction completion.
- **Cyclization:** a. Transfer the reaction mixture to a round bottom flask. b. Add p-toluenesulfonic acid (150 mg). c. Heat the mixture under reflux overnight.
- **Work-up:** a. Filter the warm reaction mixture through a pad of diatomaceous earth to remove the catalyst. b. Concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Isolation:** The product precipitates from the concentrated solution as brown crystals. Collect the solid by filtration and wash with a small amount of cold ethanol.

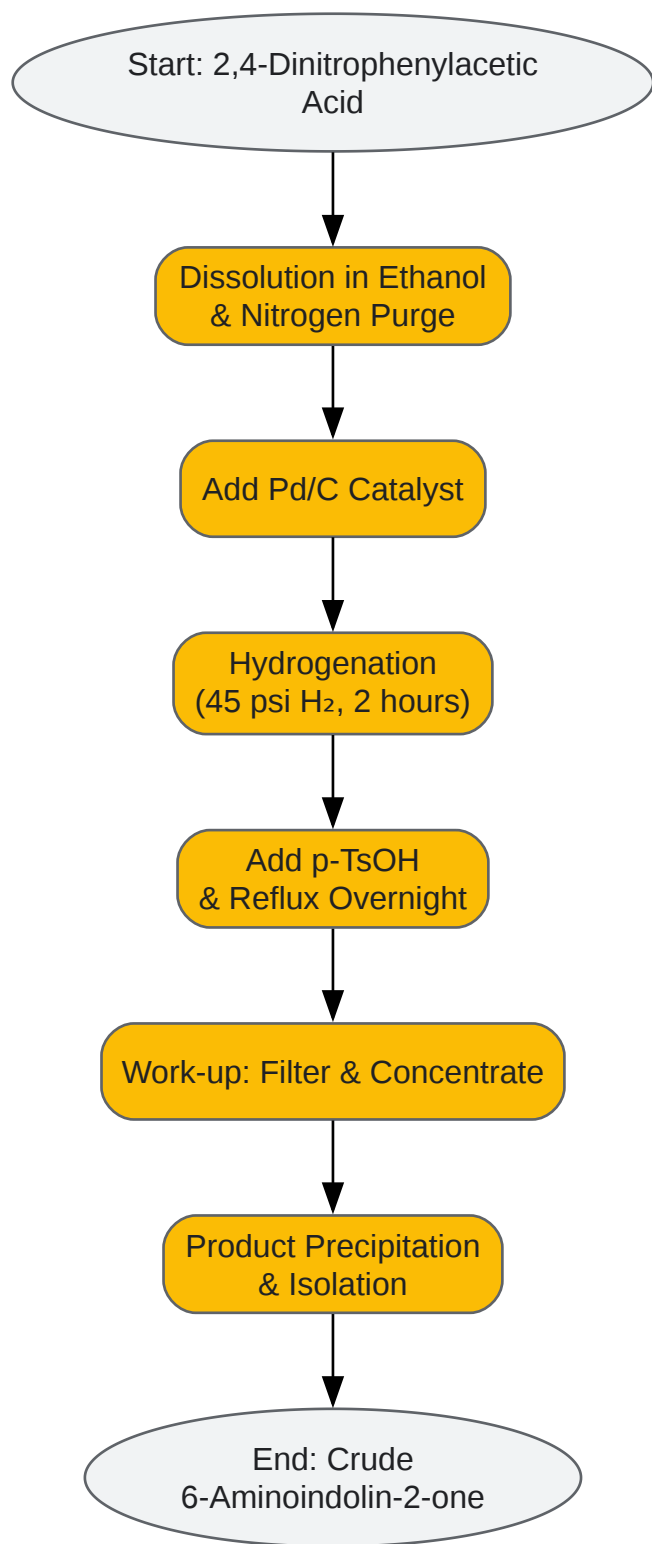
Analysis and Characterization

- **Yield:** 4.68 g (72% yield) [1].

- **^1H NMR (DMSO- d_6 , 400 MHz):** δ 3.20 (s, 2H), 4.97 (br s, 2H), 6.07 (m, 2H), 6.76 (d, $J = 8.7$ Hz, 1H), 10.05 (s, 1H) [1].
- **HPLC Retention Time:** 2.123 min [1].
- **LRMS (M+):** 148.7 [1].

Experimental Workflow Visualization

The diagram below outlines the logical sequence of the synthesis and work-up process.



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Application Notes for Researchers

- **Purification:** The protocol yields a brown crystalline solid. For applications requiring higher purity, further purification steps such as recrystallization from a suitable solvent (e.g., water, ethanol/water mixtures) or column chromatography are recommended.
- **Scale-up Considerations:** The reaction has been demonstrated on a 10-gram scale. For larger scales, ensure efficient stirring during hydrogenation and catalyst filtration. The reaction time for hydrogenation and cyclization may need optimization upon scaling.
- **Handling and Storage:** The compound contains amino groups and is susceptible to oxidation. It is advisable to store the product under an inert atmosphere at low temperatures. Standard laboratory safety practices should be followed, especially when handling the pyrophoric Pd/C catalyst and high-pressure hydrogenation equipment.

Suggestions for Further Information

The information available from the search is from a 2005 patent. For a more comprehensive and up-to-date view, I suggest:

- **Consulting Specialized Databases:** Search recent scientific literature (post-2020) using platforms like SciFinder, Reaxys, or PubMed for "**6-Aminoindolin-2-one** synthesis" or "6-aminooxindole preparation".
- **Exploring Alternative Routes:** Investigate other synthetic pathways, such as the reduction of 6-nitroisatin or 6-nitrooxindole, or transition-metal-catalyzed coupling reactions for constructing the indolinone core.
- **Supplier Documentation:** Check the product pages of chemical suppliers like Accela ChemBio or Alchem Pharmtech, who list this compound, for analytical data or suggested protocols [1].

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References

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